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In-Depth Technical Guide to the Solubility of Ostarine-d4 in Organic Solvents

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Ostarine-d4** in various organic solvents. Due to the limited availability of direct solubility data for the deuterated form, this guide presents data for Ostarine as a close and reliable surrogate. The underlying principle is that the substitution of hydrogen with deuterium atoms in a molecule typically has a negligible effect on its solubility in organic solvents.

Core Data Presentation: Solubility of Ostarine

The following table summarizes the quantitative solubility data for Ostarine in commonly used organic solvents. These values are considered to be a strong approximation for **Ostarine-d4**.

Organic Solvent	Solubility (mg/mL)	Molar Concentration (mM)
Ethanol	~25[1][2]	~64.2
Dimethyl Sulfoxide (DMSO)	~15[1][2] - 78[3]	~38.5 - 200.4
Dimethyl Formamide (DMF)	~15[1][2]	~38.5

Note: The molecular weight of Ostarine (389.33 g/mol) and **Ostarine-d4** (393.35 g/mol) are used for the respective molar concentration calculations where applicable. The minor difference in molecular weight does not significantly alter the molar solubility.



Experimental Protocols: Determining Solubility

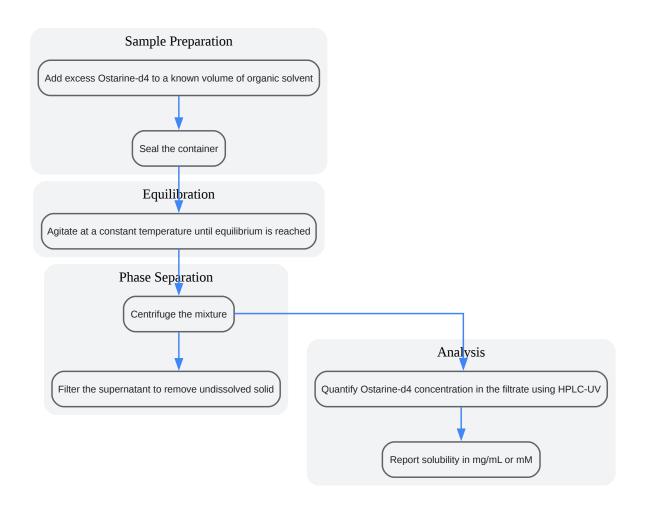
The solubility data presented in this guide is typically determined using the shake-flask method, a gold-standard technique for measuring equilibrium solubility.

Shake-Flask Method for Solubility Determination

This method involves adding an excess amount of the solute (Ostarine) to a known volume of the solvent of interest in a sealed container. The mixture is then agitated at a constant temperature for a sufficient period to ensure that equilibrium is reached between the dissolved and undissolved solute. Subsequently, the undissolved solid is separated from the saturated solution by centrifugation and/or filtration. The concentration of the solute in the clear supernatant or filtrate is then quantified using a suitable analytical method, most commonly High-Performance Liquid Chromatography (HPLC) with UV detection.

A generalized workflow for this experimental process is outlined below.





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Caption: Generalized workflow for determining the solubility of Ostarine-d4.

Mechanism of Action: Signaling Pathway

Ostarine is a Selective Androgen Receptor Modulator (SARM). Its primary mechanism of action involves binding to the Androgen Receptor (AR), which then translocates to the nucleus and modulates gene expression.[4][5] This interaction leads to tissue-specific anabolic effects,



primarily in muscle and bone. Additionally, Ostarine has been shown to activate the ERK1/2 kinase pathway, which is involved in cell proliferation and survival.[4][6]

The following diagram illustrates the simplified signaling pathway of Ostarine.



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